

Suberic Acid: Application Notes and Protocols for Cosmetics and Perfumery

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Suberic acid, a dicarboxylic acid with the formula $C_8H_{14}O_4$, is emerging as a multifunctional ingredient in the cosmetic industry.[1][2][3][4] Traditionally used in the synthesis of polymers and as a plasticizer, its unique properties are now being harnessed for advanced skincare applications.[1][4][5] This document provides detailed application notes and experimental protocols for researchers and formulators interested in the cosmetic and potential perfumery applications of **suberic acid** and its derivatives. While some sources suggest a role in perfumery, more specialized industry resources indicate it is not recommended for fragrance applications, a point that will be further clarified.[1][2][3][6][7]

Cosmetic Applications: Anti-Aging and Skin Health

Suberic acid has demonstrated significant potential in anti-aging and skin health formulations, primarily through its ability to stimulate collagen synthesis and protect against photodamage. Its functions in cosmetics include acting as a pH regulator, emulsifier, stabilizer, and moisturizing agent.[4]

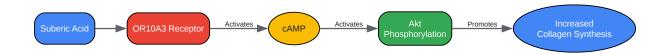
Stimulation of Collagen Synthesis via Olfactory Receptor OR10A3



Recent in vitro studies have elucidated a novel mechanism by which **suberic acid** promotes collagen production in human dermal fibroblasts.

Mechanism of Action: **Suberic acid** acts as a ligand for the olfactory receptor OR10A3, which is ectopically expressed in the skin.[8] Activation of OR10A3 by **suberic acid** triggers a downstream signaling cascade involving the activation of the cAMP-Akt pathway, ultimately leading to increased collagen synthesis. This makes it a promising candidate for anti-wrinkle and skin-firming formulations.[8]

Signaling Pathway: Suberic Acid-Induced Collagen Synthesis



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Caption: Suberic acid signaling pathway for collagen synthesis.

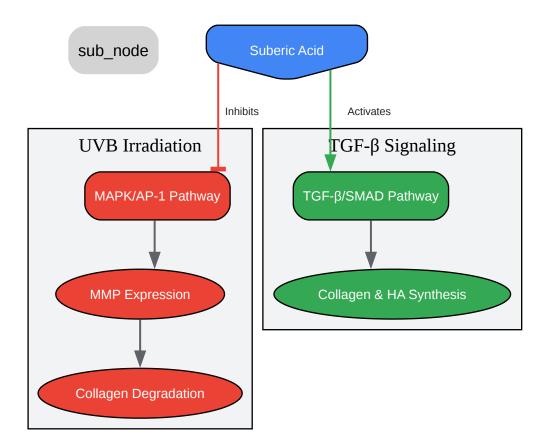
Protection Against UVB-Induced Photoaging

In vivo studies using hairless mice have demonstrated the protective effects of dietary **suberic acid** against skin photoaging induced by UVB radiation.

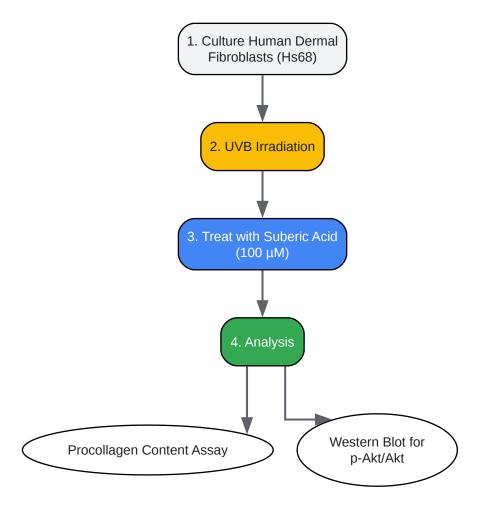
Mechanism of Action: **Suberic acid** mitigates UVB-induced skin damage by upregulating the Transforming Growth Factor-β (TGF-β)/SMAD pathway and downregulating the Mitogen-Activated Protein Kinase (MAPK)/Activator Protein 1 (AP-1) signaling cascade.[9] This dual action helps to inhibit matrix metalloproteinases (MMPs) that degrade collagen and promotes the synthesis of new collagen and hyaluronic acid.[9] The observed effects include a reduction in wrinkle formation, improved skin hydration, and decreased epidermal thickness.[9][10]

Signaling Pathway: **Suberic Acid**'s Role in Photoaging









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